

# Introduction: The Foundational Pillars of Drug Discovery

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## Compound of Interest

Compound Name: *Prozapine*

Cat. No.: *B1201912*

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In the landscape of drug discovery and development, preclinical research serves as the critical bridge between a promising compound and its potential as a therapeutic agent. This phase relies on two complementary methodologies: *in vitro* and *in vivo* studies. The terms, originating from Latin, mean "in glass" and "within the living," respectively.<sup>[1]</sup> *In vitro* experiments are conducted outside of a living organism, typically in controlled laboratory settings like test tubes or petri dishes, using isolated cells, tissues, or molecules.<sup>[1][2]</sup> Conversely, *in vivo* studies are performed within a whole, living organism, most commonly animal models in the preclinical stage.<sup>[2][3]</sup>

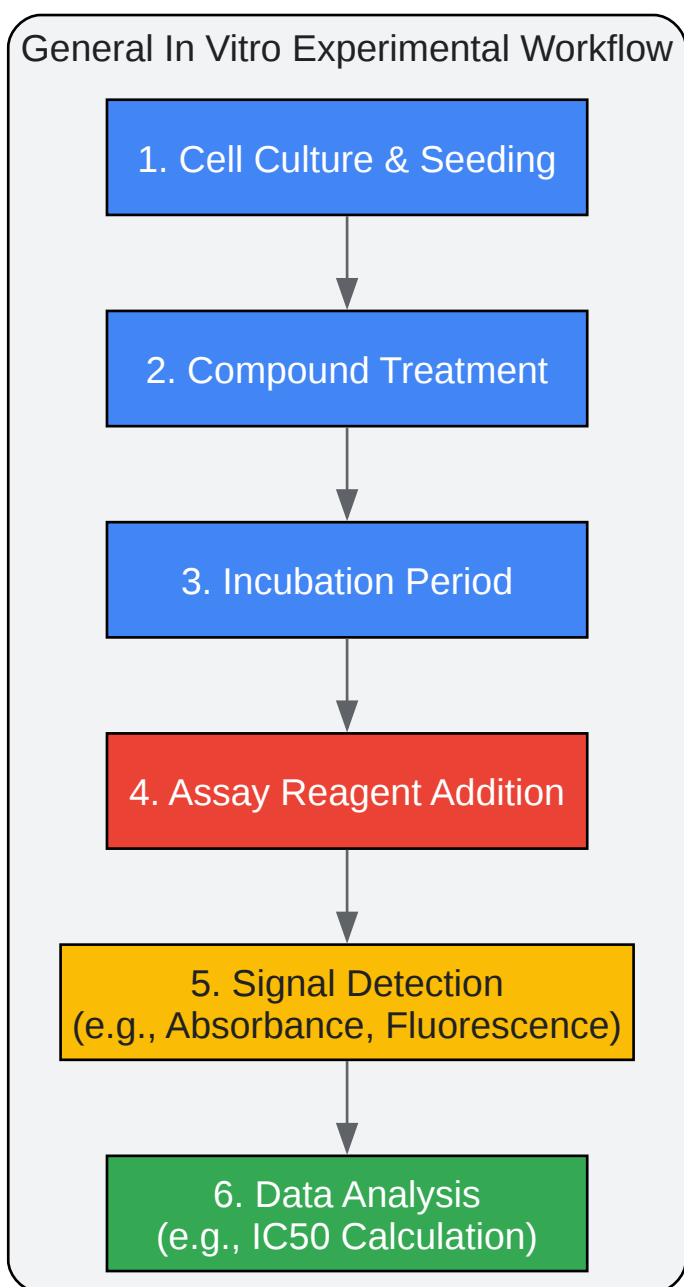
Together, these approaches form a symbiotic relationship. *In vitro* assays offer a cost-effective and rapid method for screening large numbers of compounds and elucidating specific molecular mechanisms.<sup>[4]</sup> However, they often fail to replicate the complex systemic interactions of a whole organism.<sup>[5]</sup> *In vivo* studies address this limitation by providing crucial data on how a drug behaves in a complex biological system, offering insights into its efficacy, toxicity, pharmacokinetics (what the body does to the drug), and pharmacodynamics (what the drug does to the body).<sup>[2][3]</sup> This guide provides a technical overview of key methodologies, data interpretation, and the logical integration of *in vitro* and *in vivo* research in the drug development pipeline.

## Part 1: In Vitro Studies - From Single Cells to Mechanistic Insights

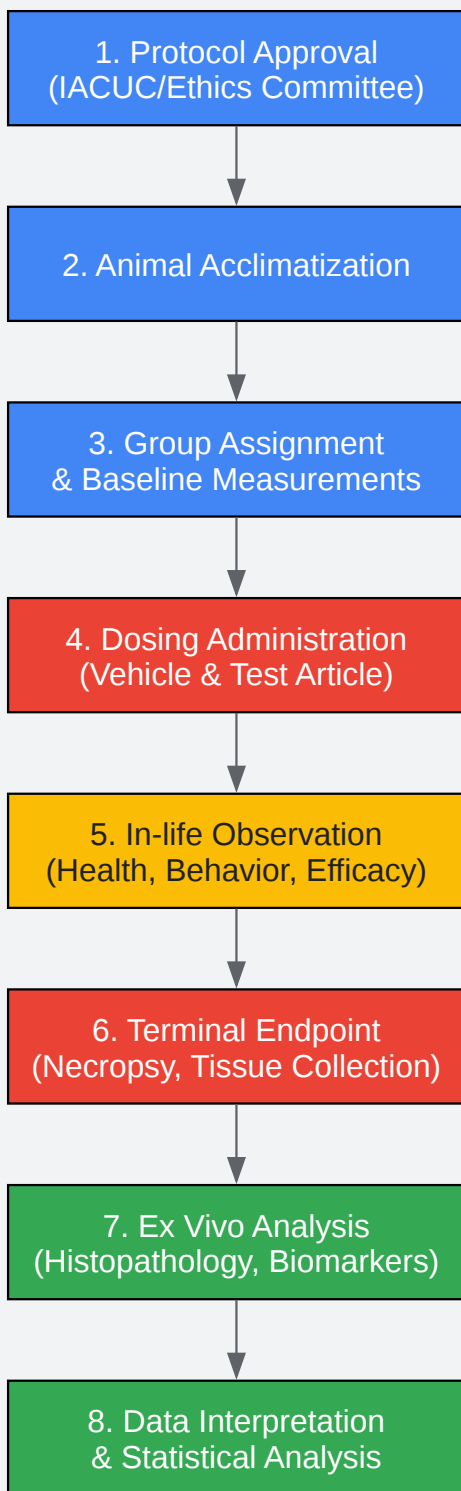
In vitro models are indispensable for the early stages of drug discovery, including target validation, hit discovery, and lead optimization.<sup>[6][7]</sup> They allow researchers to assess a compound's effect on a specific biological target in a highly controlled environment.<sup>[6]</sup> Recent advancements, such as organ-on-a-chip technologies and the use of induced Pluripotent Stem Cells (iPSCs), are continuously enhancing the physiological relevance of these models.<sup>[8]</sup>

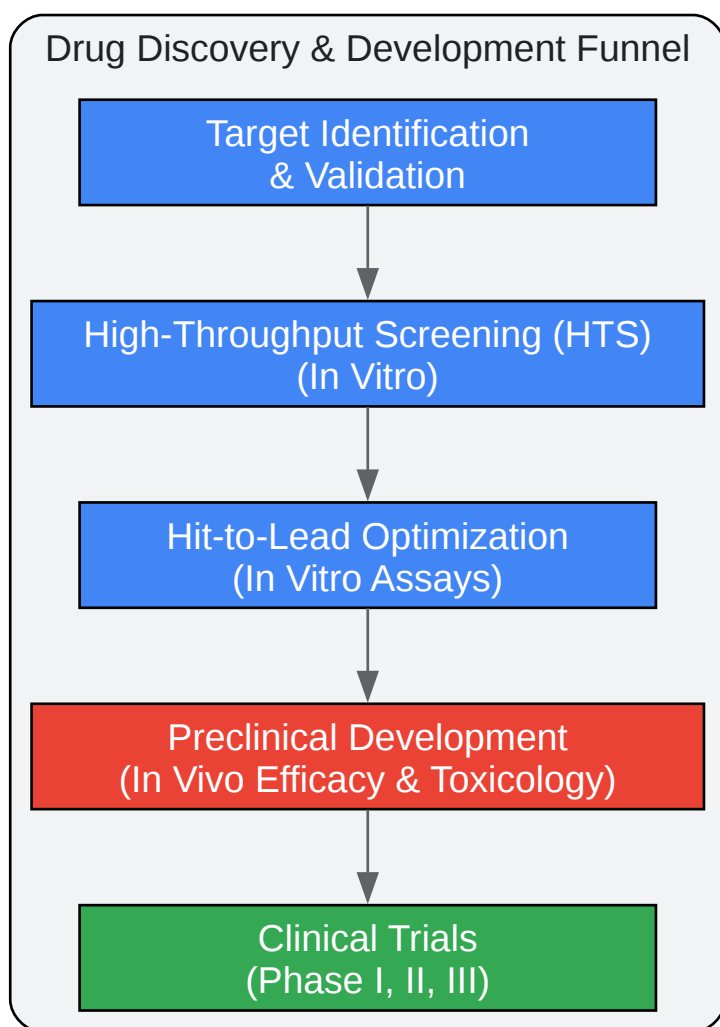
## General Experimental Workflow for In Vitro Assays

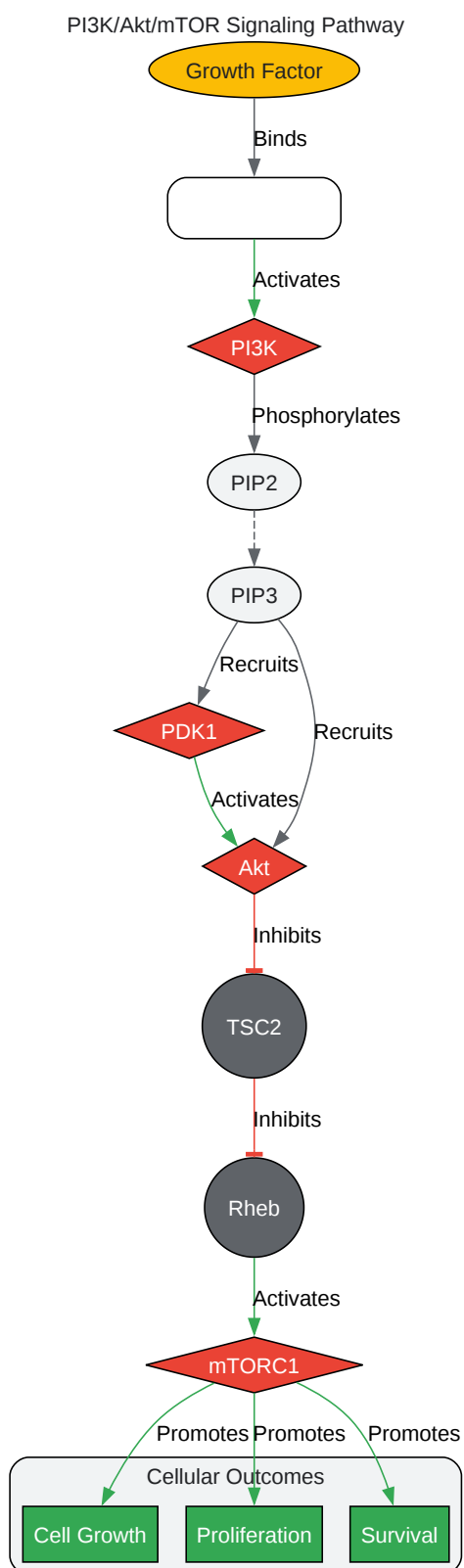
The workflow for most in vitro studies follows a standardized sequence designed for reproducibility and scalability, especially in high-throughput screening (HTS) contexts.



## General In Vivo Experimental Workflow







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